

Heptacosanoic Acid (CAS 700-92-5): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptacosanoic acid

Cat. No.: B7797561

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Heptacosanoic acid, also known as carboceric acid, is a very-long-chain saturated fatty acid (VLCFA) with the chemical formula $C_{27}H_{54}O_2$. Identified by its CAS number 700-92-5, this compound is of increasing interest in various scientific fields, including materials science, biochemistry, and pharmacology. Its unique physical and chemical properties, coupled with its potential biological activities, make it a subject of investigation for applications ranging from specialized lubricants to novel therapeutic agents. This technical guide provides an in-depth overview of the core properties, experimental analysis protocols, and potential biological significance of **Heptacosanoic acid**.

Core Properties of Heptacosanoic Acid

The physicochemical properties of **Heptacosanoic acid** are summarized in the tables below, providing a clear reference for laboratory and research applications.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	700-92-5	[1]
Molecular Formula	C ₂₇ H ₅₄ O ₂	[1]
Molecular Weight	410.72 g/mol	[1]
Appearance	White to off-white crystalline solid	N/A
Melting Point	86-88 °C	N/A
Boiling Point	458.37 °C (estimated)	N/A
Density	~0.85 g/cm ³	N/A

Table 2: Solubility Data

Solvent	Solubility	Notes
Water	Insoluble	N/A
Non-polar organic solvents	Soluble	e.g., hexane, chloroform
Polar organic solvents	Sparingly soluble to soluble with heating	e.g., ethanol, acetone

Experimental Protocols

Accurate characterization of **Heptacosanoic acid** is crucial for its application in research and development. The following section details standard experimental methodologies for determining its key properties.

Determination of Melting Point (Capillary Method)

The melting point of a solid organic compound is a critical indicator of its purity. The capillary method is a widely used and reliable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **Heptacosanoic acid** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the solid into the closed end, achieving a sample height of 2-3 mm.
- **Apparatus Setup (Mel-Temp):** The packed capillary tube is placed in the heating block of the Mel-Temp apparatus. The thermometer is inserted into its designated holder.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to ensure accurate determination.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the identification and quantification of fatty acids. The following protocol outlines the analysis of **Heptacosanoic acid**, typically after conversion to its more volatile methyl ester (Heptacosanoate methyl ester).

a) Derivatization to Fatty Acid Methyl Ester (FAME):

- **Reaction:** A known quantity of **Heptacosanoic acid** is dissolved in a suitable solvent (e.g., toluene). A methylating agent, such as boron trifluoride-methanol solution (BF₃-MeOH), is added.
- **Heating:** The mixture is heated in a sealed vial at a controlled temperature (e.g., 60-100 °C) for a specified time to ensure complete conversion to the FAME.
- **Extraction:** After cooling, the FAME is extracted into an organic solvent like hexane. The organic layer is washed with water and dried over an anhydrous salt (e.g., sodium sulfate).

b) GC-MS Analysis:

- **Injection:** A small volume (typically 1 µL) of the FAME solution is injected into the GC inlet, which is maintained at a high temperature to vaporize the sample.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the differential partitioning of the analyte between the mobile gas phase and the stationary phase coated on the column wall. A temperature gradient program is typically used to elute compounds with different boiling points.
- **Detection (Mass Spectrometry):** As the FAME elutes from the GC column, it enters the mass spectrometer. The molecules are ionized (e.g., by electron impact), and the resulting charged fragments are separated based on their mass-to-charge ratio (m/z).
- **Data Analysis:** The resulting mass spectrum provides a unique fragmentation pattern that serves as a "fingerprint" for the identification of **Heptacosanoic acid** methyl ester. Quantification can be achieved by integrating the peak area and comparing it to a calibration curve generated from standards.

Workflow for GC-MS Analysis of Heptacosanoic Acid



[Click to download full resolution via product page](#)

Caption: Workflow for the derivatization and analysis of **Heptacosanoic acid** by GC-MS.

Potential Biological Roles and Signaling Pathways

While the specific signaling roles of **Heptacosanoic acid** in mammalian cells are still under active investigation, the broader class of VLCFAs is known to be integral to cellular structure and signaling. They are key components of sphingolipids and glycerophospholipids in cell membranes, and alterations in their metabolism have been linked to various diseases.

Odd-chain fatty acids, such as the closely related Heptadecanoic acid (C17:0), have been shown to influence critical cellular signaling pathways.^[7] These pathways are often implicated in cancer and metabolic disorders, making odd-chain VLCFAs like **Heptacosanoic acid** intriguing candidates for drug development.

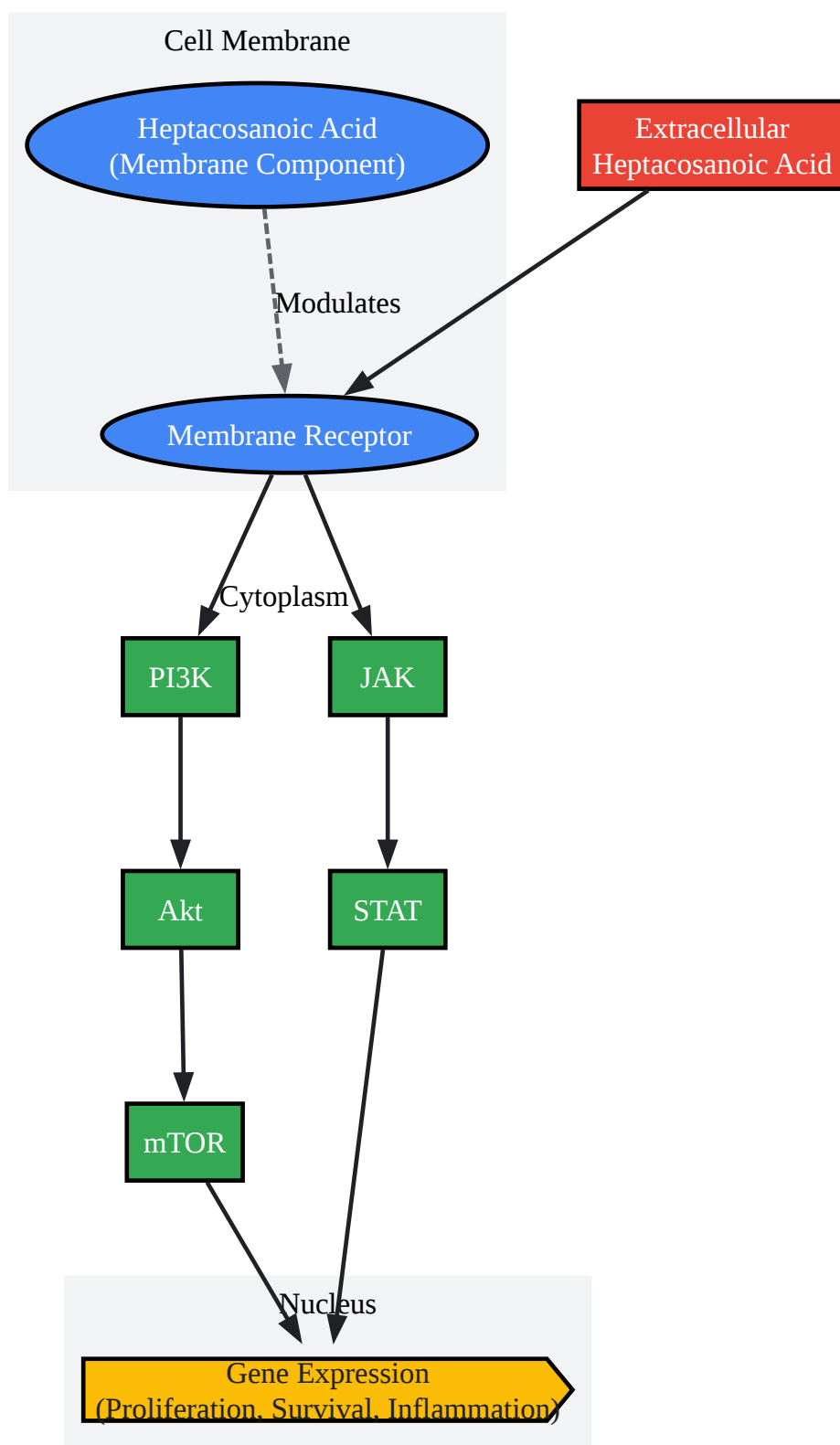
Hypothesized Signaling Influence of Heptacosanoic Acid

Based on the known functions of other VLCFAs and odd-chain fatty acids, **Heptacosanoic acid** may potentially modulate signaling cascades involved in:

- **Cell Proliferation and Survival:** Pathways such as the PI3K/Akt/mTOR pathway are central regulators of cell growth and survival. Some fatty acids have been shown to influence the phosphorylation status of key proteins in this pathway.^[7]
- **Inflammation and Immune Response:** The JAK/STAT pathway is crucial for cytokine signaling and immune responses. Modulation of this pathway by fatty acids could have implications for inflammatory diseases.^[7]
- **Membrane Dynamics and Receptor Function:** As a component of membrane lipids, **Heptacosanoic acid** could influence the formation of lipid rafts and the function of membrane-bound receptors, thereby indirectly affecting downstream signaling.

Logical Relationship Diagram: Potential Signaling Modulation

The following diagram illustrates a potential, generalized mechanism by which an extracellular or intracellular pool of **Heptacosanoic acid** could influence key signaling pathways, based on evidence from related fatty acids.



[Click to download full resolution via product page](#)

Caption: Potential modulation of PI3K/Akt and JAK/STAT pathways by **Heptacosanoic acid**.

Conclusion

Heptacosanoic acid (CAS 700-92-5) is a very-long-chain saturated fatty acid with well-defined physicochemical properties. Standard laboratory techniques, such as the capillary method for melting point determination and GC-MS for identification and quantification, are essential for its characterization. While its specific biological roles are an emerging area of research, its structural similarity to other bioactive fatty acids suggests potential involvement in critical cellular signaling pathways relevant to health and disease. This guide provides a foundational resource for researchers and professionals working with or investigating the potential applications of this unique fatty acid. Further studies are warranted to fully elucidate the metabolic fate and signaling functions of **Heptacosanoic acid** in mammalian systems, which may unveil novel therapeutic opportunities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Heptacosanoic acid | C₂₇H₅₄O₂ | CID 23524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. pennwest.edu [pennwest.edu]
- 4. ursinus.edu [ursinus.edu]
- 5. Video: Melting Point Determination of Solid Organic Compounds [jove.com]
- 6. scribd.com [scribd.com]
- 7. Heptadecanoic Acid Is Not a Key Mediator in the Prevention of Diet-Induced Hepatic Steatosis and Insulin Resistance in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Heptacosanoic Acid (CAS 700-92-5): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7797561#heptacosanoic-acid-cas-number-700-92-5-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com